

# 1-Bromo-4-chloronaphthalene molecular weight and formula

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## Compound of Interest

Compound Name: **1-Bromo-4-chloronaphthalene**

Cat. No.: **B1587457**

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An In-Depth Technical Guide to **1-Bromo-4-chloronaphthalene**: Properties, Synthesis, and Applications

## Introduction

**1-Bromo-4-chloronaphthalene** is a halogenated polycyclic aromatic hydrocarbon that serves as a valuable intermediate in various fields of chemical research and development. Its disubstituted naphthalene core, featuring both a bromine and a chlorine atom at distinct positions, offers unique reactivity that makes it a versatile building block in organic synthesis. This guide provides a comprehensive technical overview of **1-Bromo-4-chloronaphthalene**, intended for researchers, chemists, and professionals in materials science and drug discovery. We will delve into its core molecular properties, logical synthetic pathways, key applications, and essential safety protocols, grounding all technical claims in authoritative sources.

## Part 1: Core Molecular & Chemical Properties

A precise understanding of a compound's fundamental properties is the bedrock of its effective application in research and synthesis. This section outlines the key identifiers and physicochemical characteristics of **1-Bromo-4-chloronaphthalene**.

## Molecular Identity and Formula

The molecular formula for **1-Bromo-4-chloronaphthalene** is  $C_{10}H_6BrCl$ .<sup>[1]</sup> This formula dictates its molecular weight and provides the basis for its structural characterization. The

molecular weight is calculated by summing the atomic weights of its constituent atoms: (10 x Carbon) + (6 x Hydrogen) + (1 x Bromine) + (1 x Chlorine).

Table 1: Key Molecular Identifiers

Identifier	Value
Molecular Formula	<chem>C10H6BrCl</chem> <a href="#">[1]</a>
Molecular Weight	241.51 g/mol <a href="#">[1]</a>
CAS Number	53220-82-9 <a href="#">[1]</a>
IUPAC Name	1-bromo-4-chloronaphthalene
InChI	<chem>InChI=1S/C10H6BrCl/c11-9-5-6-10(12)8-4-2-1-3-7(8)9/h1-6H</chem> <a href="#">[2]</a>
InChIKey	<chem>WUGJECZACFHDDE-UHFFFAOYSA-N</chem> <a href="#">[2]</a>

| SMILES | C1=CC=C2C(=C1)C(=CC=C2Br)Cl[\[2\]](#) |

## Physicochemical Properties

The physical state and stability of **1-Bromo-4-chloronaphthalene** are critical for its handling and use in experimental setups.

Table 2: Physicochemical Data

Property	Value
Physical Form	Solid
Purity	Commercially available at $\geq 95\%$ and $\geq 98\%$ purity <a href="#">[1]</a>

| Storage Conditions | Sealed in a dry environment at room temperature |

## Structural Representation

The arrangement of atoms in **1-Bromo-4-chloronaphthalene** is key to its reactivity. The bromine and chlorine substituents are located on the same aromatic ring of the naphthalene core.

Caption: 2D structure of **1-Bromo-4-chloronaphthalene**.

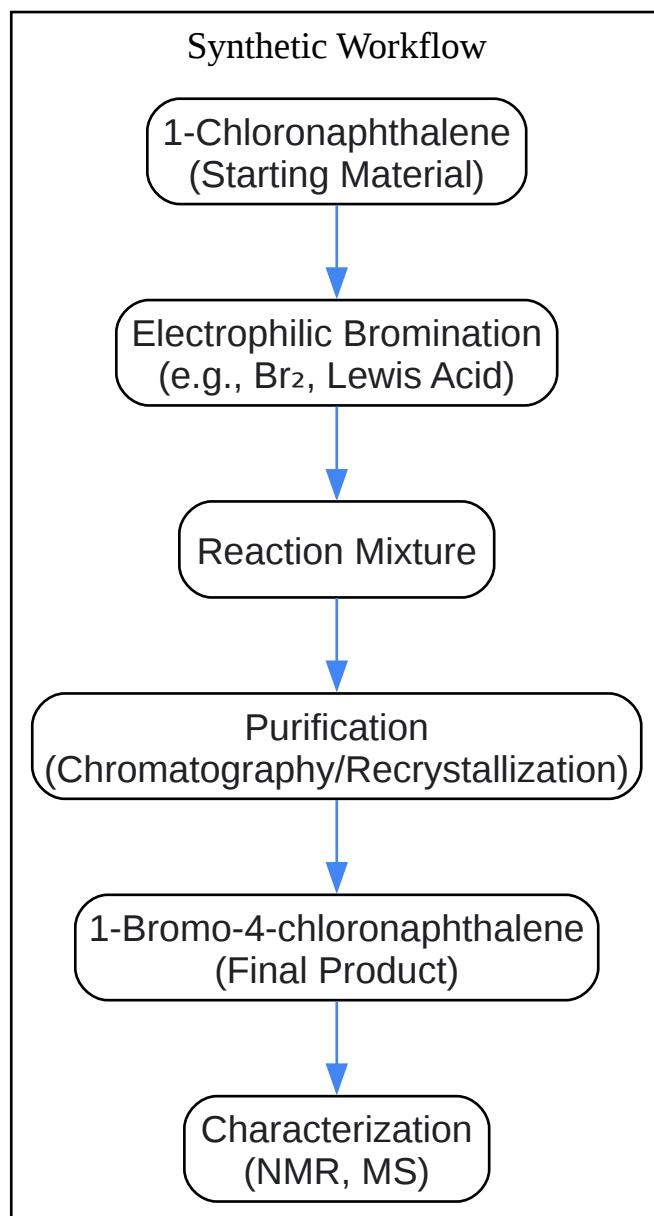
## Part 2: Synthesis & Characterization

While specific documented syntheses for **1-Bromo-4-chloronaphthalene** are not abundant in readily available literature, a logical pathway can be constructed based on established organohalogen chemistry.

### Synthetic Strategy: A Logical Approach

The synthesis of polysubstituted naphthalenes often involves a multi-step process starting from a simpler, functionalized naphthalene precursor. A highly plausible route to **1-Bromo-4-chloronaphthalene** is via the direct bromination of 1-chloronaphthalene. This reaction leverages the directing effects of the chloro group on the naphthalene ring during electrophilic aromatic substitution.

Alternatively, a Sandmeyer reaction starting from 4-chloronaphthalen-1-amine provides another robust synthetic route, analogous to the synthesis of its isomer, 1-bromo-8-chloronaphthalene. [3] This method offers regiochemical control.



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Caption: Proposed workflow for the synthesis of **1-Bromo-4-chloronaphthalene**.

## Exemplary Synthetic Protocol (Hypothetical)

This protocol is based on standard procedures for the halogenation of naphthalenes.[4][5]

- Reaction Setup: In a three-necked flask equipped with a magnetic stirrer, dropping funnel, and reflux condenser, dissolve 1-chloronaphthalene (1 equivalent) in a suitable inert solvent

(e.g., carbon tetrachloride or dichloromethane).

- Catalyst Addition: Add a catalytic amount of a Lewis acid, such as iron(III) bromide ( $\text{FeBr}_3$ ), to the solution.
- Bromination: Slowly add a solution of molecular bromine ( $\text{Br}_2$ , 1.1 equivalents) in the same solvent from the dropping funnel. The reaction is typically exothermic and may require cooling in an ice bath to maintain a controlled temperature.
- Reaction Monitoring: Stir the mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.
- Workup: Upon completion, quench the reaction by slowly adding a saturated aqueous solution of sodium bisulfite to neutralize any excess bromine. Separate the organic layer, wash it with water and brine, and then dry it over an anhydrous drying agent like magnesium sulfate.
- Purification: Remove the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **1-Bromo-4-chloronaphthalene**.
- Verification: Confirm the identity and purity of the final product using standard analytical techniques.

## Analytical Characterization

To ensure the integrity of the synthesized compound, a suite of analytical methods should be employed:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR will confirm the structure by showing the characteristic shifts and coupling patterns of the protons and carbons on the substituted naphthalene ring.
- Mass Spectrometry (MS): MS analysis will verify the molecular weight (241.51 g/mol) and show the distinct isotopic pattern characteristic of a molecule containing one bromine and one chlorine atom.[2]

- Infrared (IR) Spectroscopy: IR spectroscopy can be used to confirm the presence of characteristic C-H and C-C aromatic stretches and the C-Br and C-Cl bonds.

## Part 3: Applications & Relevance in Research

The utility of **1-Bromo-4-chloronaphthalene** stems from its identity as a dihalogenated aromatic compound, which makes it a versatile precursor in organic synthesis.

### Role as a Chemical Intermediate

The primary value of **1-Bromo-4-chloronaphthalene** lies in its potential for selective functionalization. The carbon-bromine bond is generally more reactive than the carbon-chlorine bond in common cross-coupling reactions. This differential reactivity allows it to serve as a platform for sequential chemical modifications.

- Cross-Coupling Reactions: It is an ideal substrate for various transition-metal-catalyzed cross-coupling reactions, such as Suzuki, Stille, and Buchwald-Hartwig aminations.<sup>[6]</sup> These reactions are fundamental in medicinal chemistry for constructing complex molecular architectures. A researcher could, for example, selectively react at the bromine position first, then perform a different reaction at the chlorine position.

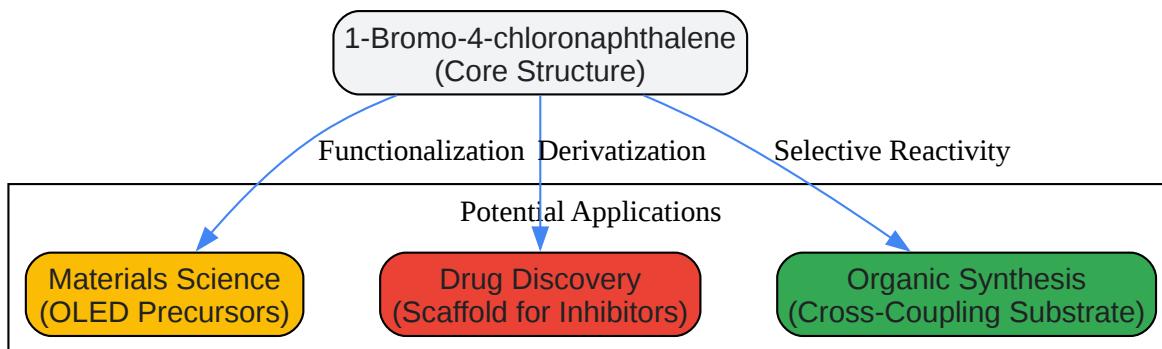
### Applications in Materials Science

**1-Bromo-4-chloronaphthalene** has been identified as an organic electroluminescent material.<sup>[7]</sup> This suggests its utility in the development of Organic Light-Emitting Diodes (OLEDs), which are used in modern displays and lighting. Its role may be as a synthetic precursor to more complex, highly conjugated molecules that form the emissive layer in an OLED device.

### Potential in Drug Discovery

Halogen atoms are prevalent in pharmaceuticals and can significantly influence a molecule's pharmacokinetic and pharmacodynamic properties.<sup>[8]</sup> While direct biological applications for **1-Bromo-4-chloronaphthalene** are not widely reported, its isomers and related structures serve as key intermediates in the synthesis of biologically active compounds. For instance, 1-bromo-8-chloronaphthalene is an intermediate for quinazoline-based inhibitors targeting KRas, a protein implicated in many cancers.<sup>[3][9]</sup> This strongly suggests that **1-Bromo-4-**

**chloronaphthalene** is a valuable scaffold for building libraries of novel compounds for drug screening.



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Caption: Relationship between the core molecule and its potential applications.

## Part 4: Safety, Handling, and Storage

Due to its chemical nature, **1-Bromo-4-chloronaphthalene** requires careful handling to minimize risk to personnel.

### Hazard Identification

The compound is classified with several hazard statements according to the Globally Harmonized System (GHS).

Table 3: GHS Hazard Statements

Code	Hazard Statement
H302	<b>Harmful if swallowed</b>
H315	Causes skin irritation[10]
H319	Causes serious eye irritation[10]

| H335 | May cause respiratory irritation[10] |

## Recommended Handling Procedures

Adherence to standard laboratory safety protocols is mandatory when working with this compound.

- Engineering Controls: Always handle **1-Bromo-4-chloronaphthalene** inside a certified chemical fume hood to avoid inhalation of dust or vapors.[[10](#)]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses with side shields or goggles.[[11](#)] Face protection may be required for larger quantities.[[10](#)]
- Avoid Contact: Take measures to prevent contact with skin, eyes, and clothing. Avoid creating dust.[[10](#)][[12](#)]
- First Aid (Eyes): If contact with eyes occurs, immediately flush with plenty of water for at least 15 minutes, holding the eyelids open.[[10](#)][[12](#)] Seek medical attention.
- First Aid (Skin): In case of skin contact, wash off immediately with soap and plenty of water. [[10](#)][[12](#)]
- First Aid (Inhalation): If inhaled, move the person to fresh air. If breathing is difficult, seek medical attention.[[12](#)]
- First Aid (Ingestion): If swallowed, rinse mouth with water and consult a physician immediately.[[12](#)]

## Storage and Disposal

- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.
- Disposal: Dispose of waste material and containers in accordance with local, regional, and national regulations. Do not allow the product to enter drains.[[11](#)][[13](#)]

## Conclusion

**1-Bromo-4-chloronaphthalene** is a chemical compound with significant potential rooted in its well-defined molecular structure. With a molecular formula of C<sub>10</sub>H<sub>6</sub>BrCl and a molecular weight of 241.51 g/mol, it stands as a key intermediate for advanced applications in materials science, particularly for electroluminescent materials, and as a versatile scaffold for the synthesis of complex molecules in drug discovery. Its differential halogen reactivity makes it a valuable tool for chemists. Proper understanding and implementation of safety and handling procedures are essential for its use in a research setting.

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